

In-Depth Technical Guide: 2-Methyl-1-octene (CAS 4588-18-5)

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Compound of Interest

Compound Name: 2-Methyl-1-octene

Cat. No.: B165369

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Abstract

This technical guide provides a comprehensive overview of **2-Methyl-1-octene** (CAS 4588-18-5), a branched-chain alpha-olefin. The document details its chemical and physical properties, outlines key synthetic and analytical methodologies, and discusses its applications, particularly as an intermediate in organic synthesis and polymer chemistry. All quantitative data is presented in structured tables for clarity, and detailed experimental protocols are provided for synthesis, purification, and analysis. Visual diagrams generated using Graphviz are included to illustrate reaction pathways and experimental workflows, adhering to specified design constraints for enhanced readability and comprehension.

Introduction

2-Methyl-1-octene is an organic compound classified as a higher olefin and an alpha-olefin.^[1] Its structure, featuring a double bond at the primary position and a methyl group on the second carbon, imparts distinct reactivity, making it a valuable building block in various chemical transformations.^[2] This guide serves as a technical resource for professionals in research and development, offering in-depth information on its properties, synthesis, and analysis.

Chemical and Physical Properties

2-Methyl-1-octene is a colorless, flammable liquid.[3][4] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	4588-18-5	[5][6][7][8]
Molecular Formula	C ₉ H ₁₈	[3][5][7][8]
Molecular Weight	126.24 g/mol	[3][5][7]
Density	0.733 - 0.74 g/cm ³	[3][6]
Boiling Point	142.6 - 145 °C	[3][6][9]
Melting Point	-78 °C to -77.68°C	[3][9]
Flash Point	26.9 - 32 °C	[3][6]
Refractive Index	1.4162 - 1.4186	[3][9]
Solubility	Soluble in alcohol and ether, insoluble in water.	[3]

Synthesis of 2-Methyl-1-octene

The synthesis of **2-Methyl-1-octene** can be achieved through several routes, most notably via the isomerization of other olefins or through olefination reactions.

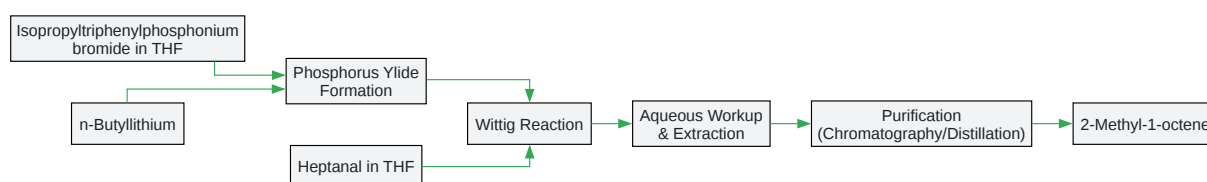
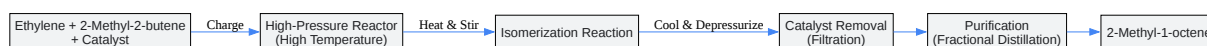
Synthesis via Isomerization of Olefins

A common industrial method for the preparation of **2-Methyl-1-octene** is the isomerization of ethylene and 2-methyl-2-butene in the presence of a catalyst at high temperatures.[3] This process involves the rearrangement of the double bond to form the desired terminal alkene.[2]

Experimental Protocol: Catalytic Isomerization (General Procedure)

- Reactants: Ethylene, 2-methyl-2-butene, suitable transition metal catalyst.
- Apparatus: High-pressure reactor equipped with temperature and pressure controls.

- Procedure:
 - The reactor is charged with 2-methyl-2-butene and the catalyst.
 - The reactor is sealed and purged with an inert gas.
 - Ethylene is introduced into the reactor to the desired pressure.
 - The mixture is heated to the target temperature and stirred for a specified reaction time.
 - The reaction progress is monitored by gas chromatography (GC).
 - Upon completion, the reactor is cooled, and the product mixture is carefully depressurized.
 - The catalyst is separated by filtration, and the resulting liquid is purified by fractional distillation to isolate **2-Methyl-1-octene**.



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